

In-Depth Technical Guide to 9-Ethoxy-9oxononanoic Acid

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Compound of Interest

Compound Name: 9-Ethoxy-9-oxononanoic acid

Cat. No.: B1279157 Get Quote

CAS Number: 1593-55-1

This technical guide provides a comprehensive overview of **9-Ethoxy-9-oxononanoic acid**, a dicarboxylic acid monoester with significant potential in the pharmaceutical and cosmetic industries. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, and biological activities.

Chemical and Physical Properties

9-Ethoxy-9-oxononanoic acid, also known by its synonyms Azelaic Acid Monoethyl Ester and Monoethyl nonanedioate, is a C11 fatty acid derivative.[1] It possesses both a carboxylic acid and an ethyl ester functional group, making it a versatile molecule for chemical synthesis.[1]



Property	Value	Source
CAS Number	1593-55-1	[2][3]
Molecular Formula	C11H20O4	[2][3]
Molecular Weight	216.27 g/mol	[2][3]
IUPAC Name	9-ethoxy-9-oxononanoic acid	[3]
Melting Point	26 °C	[2]
Boiling Point	180-200 °C (at 15 Torr)	[2]
Density	1.038 ± 0.06 g/cm³ (Predicted)	[2]
рКа	4.77 ± 0.10 (Predicted)	[2]
Solubility	Slightly soluble in Chloroform, DMSO, and Methanol.	[2]

Synthesis of 9-Ethoxy-9-oxononanoic Acid

The synthesis of **9-Ethoxy-9-oxononanoic acid** can be achieved through a two-step process involving the enzymatic synthesis of its precursor, 9-oxononanoic acid, followed by Fischer esterification.

Enzymatic Synthesis of 9-Oxononanoic Acid from Linoleic Acid

This biocatalytic method utilizes a two-enzyme cascade reaction.

Experimental Protocol:

- Reaction Setup: Prepare a buffered aqueous solution (e.g., Tris-HCl, pH 7.5) containing linoleic acid.
- First Enzymatic Step: Introduce 9S-lipoxygenase (9S-LOX) to the solution. This enzyme catalyzes the stereospecific insertion of molecular oxygen into linoleic acid, forming 9(S)-hydroperoxyoctadeca-10,12-dienoic acid (9-HPODE).



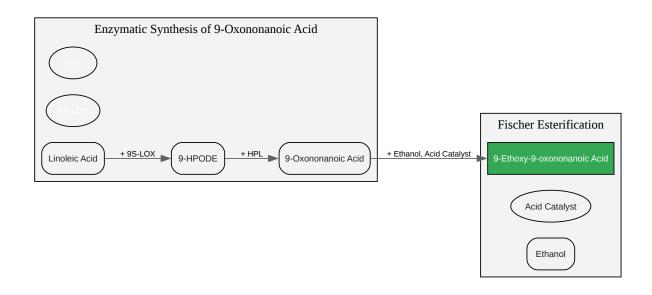
- Second Enzymatic Step: After the formation of 9-HPODE, add hydroperoxide lyase (HPL).
 This enzyme cleaves the hydroperoxide, yielding 9-oxononanoic acid.
- Extraction: Extract the resulting 9-oxononanoic acid from the aqueous solution using a suitable organic solvent. This one-pot process has been reported to achieve a yield of 73% when the enzymes are added successively.

Fischer Esterification of 9-Oxononanoic Acid

Experimental Protocol:

- Reaction Mixture: Dissolve the extracted 9-oxononanoic acid in an excess of ethanol.
- Catalyst: Add a catalytic amount of a strong acid, such as sulfuric acid or hydrochloric acid.
- Reaction Conditions: Heat the mixture at reflux for several hours.
- Workup: After cooling, neutralize the acid catalyst.
- Purification: Remove the excess ethanol under reduced pressure. The final product, 9-Ethoxy-9-oxononanoic acid, can be further purified by distillation or column chromatography.





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Caption: Synthesis workflow of **9-Ethoxy-9-oxononanoic acid**.

Biological Activities and Potential Applications

9-Ethoxy-9-oxononanoic acid exhibits a range of biological activities that make it a compound of interest for therapeutic and cosmetic applications.

Antimicrobial and Antifungal Activity

9-Ethoxy-9-oxononanoic acid is known for its antimicrobial properties and has demonstrated antifungal activity against the fungus Cladosporium herbarum.[1] It is believed to act by inhibiting the synthesis of cellular proteins in both aerobic and anaerobic bacteria.

Anti-Inflammatory and Acne Treatment

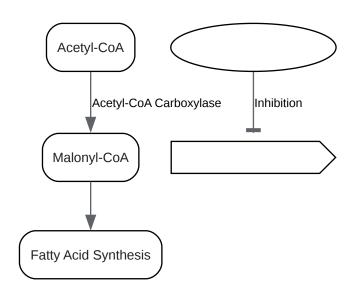
As a derivative of azelaic acid, **9-Ethoxy-9-oxononanoic acid** is utilized in the treatment of skin conditions such as acne and rosacea due to its anti-inflammatory effects.[2] While specific



clinical data for the monoethyl ester is limited, azelaic acid is known to be a keratolytic and comedolytic agent, reducing the thickness of the stratum corneum.

Regulation of Hepatic Lipogenesis (Potential Mechanism)

Studies on the related compound, 9-oxononanoic acid, suggest a potential mechanism of action involving the regulation of lipid metabolism. Oral administration of 9-oxononanoic acid in rats has been shown to decrease the de novo synthesis of fatty acids in the liver. This effect is attributed to the inhibition of acetyl-CoA carboxylase, a key enzyme in fatty acid biosynthesis. While this provides a plausible pathway, further research is needed to confirm if **9-Ethoxy-9-oxononanoic acid** acts via the same mechanism.



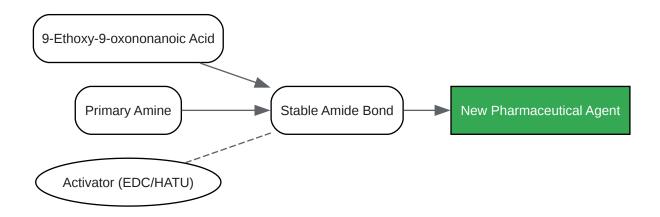
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Caption: Potential inhibition of fatty acid synthesis by 9-oxononanoic acid.

Applications in Drug Development

The dual functionality of **9-Ethoxy-9-oxononanoic acid** makes it a valuable intermediate in the synthesis of more complex molecules.[1] The carboxylic acid can react with primary amines in the presence of activators like EDC or HATU to form stable amide bonds.[1] This reactivity opens up possibilities for its use as a linker or building block in the development of new pharmaceutical agents.





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Caption: Role in amide bond formation for drug development.

Future Perspectives

While **9-Ethoxy-9-oxononanoic acid** shows promise, further research is required to fully elucidate its mechanisms of action and to gather more quantitative data on its biological activities. Specifically, detailed studies on its antifungal efficacy (e.g., determination of MIC values), clinical trials for its dermatological applications, and direct investigation into its effects on lipid metabolism are warranted. Such studies will be crucial for its advancement as a therapeutic agent and for expanding its applications in drug development.

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